

# 4-Butoxybenzohydrazide: A Technical Overview for Advanced Research

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## Compound of Interest

Compound Name: **4-Butoxybenzohydrazide**

Cat. No.: **B1331719**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Butoxybenzohydrazide**, a molecule of interest in medicinal chemistry and drug development. This document details its molecular structure, physicochemical properties, a detailed experimental protocol for its synthesis, and a proposed mechanism of action in a key biological pathway.

## Core Molecular and Physicochemical Properties

**4-Butoxybenzohydrazide** is a derivative of benzohydrazide, characterized by a butoxy group at the para position of the benzene ring. Its chemical properties make it a subject of investigation for various biological activities.

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>16</sub> N <sub>2</sub> O <sub>2</sub>
Molecular Weight	208.26 g/mol
IUPAC Name	4-butoxybenzohydrazide
CAS Number	5303-13-9
Canonical SMILES	CCCCOC1=CC=C(C=C1)C(=O)NN
Physical Description	Solid (predicted)
Melting Point	Not reported, likely a crystalline solid
Solubility	Soluble in organic solvents like methanol and ethanol

## Synthesis of 4-Butoxybenzohydrazide: An Experimental Protocol

The following protocol outlines a standard laboratory procedure for the synthesis of **4-Butoxybenzohydrazide**. This method is adapted from established procedures for the synthesis of analogous 4-alkoxybenzohydrazides.

### Principle

The synthesis involves the nucleophilic acyl substitution reaction between ethyl 4-butoxybenzoate and hydrazine hydrate. The lone pair of electrons on the terminal nitrogen of hydrazine attacks the electrophilic carbonyl carbon of the ester. This is followed by the elimination of ethanol, yielding the corresponding hydrazide.

### Materials and Reagents

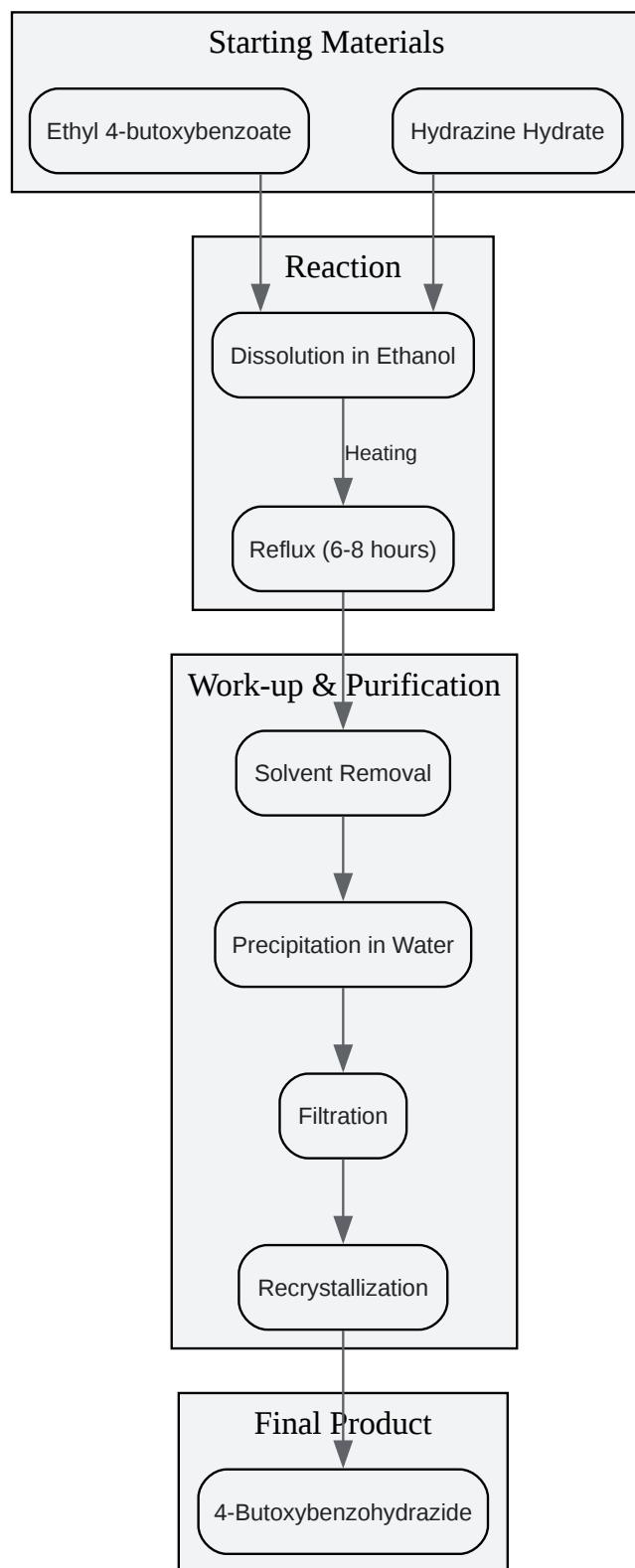
- Ethyl 4-butoxybenzoate
- Hydrazine hydrate (80% solution)
- Absolute ethanol

- Distilled water
- Reflux condenser
- Round-bottom flask
- Heating mantle
- Magnetic stirrer and stir bar
- Büchner funnel and filter paper
- Crystallizing dish
- Melting point apparatus
- Thin-layer chromatography (TLC) plates (silica gel)
- UV lamp

## Procedure

- Reaction Setup: In a 250 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add ethyl 4-butoxybenzoate (0.1 mol).
- Addition of Reagents: To the flask, add absolute ethanol (100 mL) to dissolve the ester. Subsequently, add hydrazine hydrate (0.2 mol) dropwise to the solution while stirring.
- Reflux: Heat the reaction mixture to reflux using a heating mantle and maintain the reflux for 6-8 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Reaction Work-up: After the reaction is complete, allow the mixture to cool to room temperature. Reduce the volume of the solvent by approximately half using a rotary evaporator.
- Precipitation: Pour the concentrated reaction mixture into a beaker containing 200 mL of ice-cold distilled water. A white precipitate of **4-Butoxybenzohydrazide** will form.

- Isolation and Purification: Collect the crude product by vacuum filtration using a Büchner funnel. Wash the solid with a small amount of cold distilled water.
- Recrystallization: Purify the crude product by recrystallization from a suitable solvent system, such as an ethanol-water mixture, to obtain pure crystalline **4-Butoxybenzohydrazide**.
- Drying and Characterization: Dry the purified crystals in a desiccator. Determine the melting point and characterize the compound using spectroscopic methods (e.g., IR, NMR, and Mass Spectrometry) to confirm its structure and purity.



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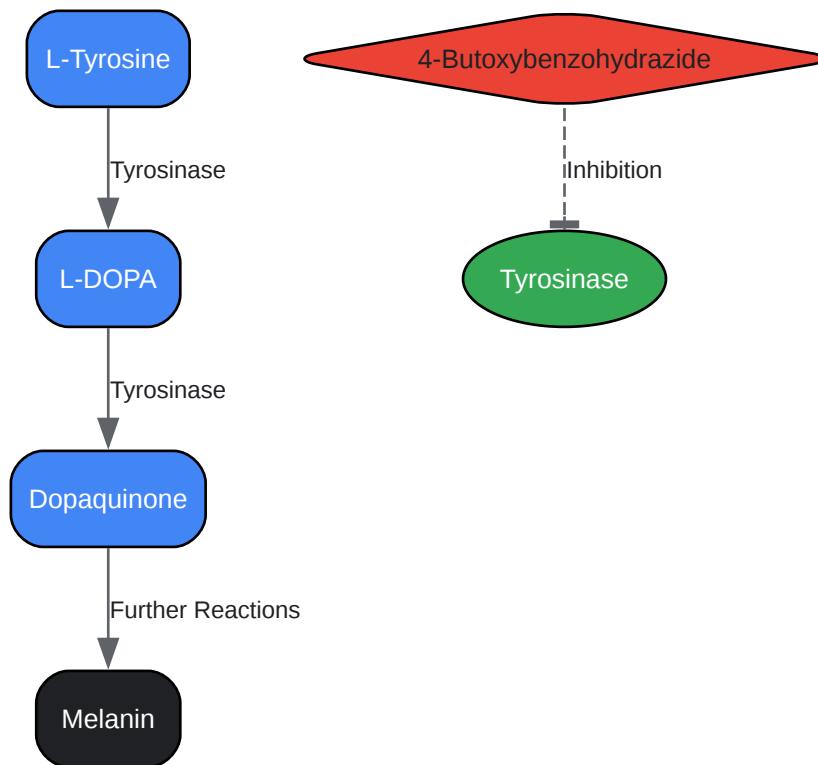
Caption: Workflow for the synthesis of **4-Butoxybenzohydrazide**.

# Proposed Mechanism of Action: Tyrosinase Inhibition

Benzohydrazide and its derivatives have been investigated for their potential to inhibit tyrosinase, a key enzyme in melanin biosynthesis. The following section proposes a potential mechanism by which **4-Butoxybenzohydrazide** may exert its inhibitory effects on this pathway.

Tyrosinase catalyzes the oxidation of L-tyrosine to L-DOPA and the subsequent oxidation of L-DOPA to dopaquinone. Dopaquinone is a precursor for melanin synthesis. Inhibition of tyrosinase can therefore lead to a reduction in melanin production, which is of interest in the development of treatments for hyperpigmentation disorders.

The proposed mechanism of inhibition by **4-Butoxybenzohydrazide** involves its interaction with the active site of the tyrosinase enzyme. The hydrazide moiety of the molecule can chelate the copper ions present in the active site of tyrosinase, thereby inactivating the enzyme. The butoxy group may enhance the binding affinity of the molecule to the enzyme's active site through hydrophobic interactions.



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Caption: Proposed tyrosinase inhibition by **4-Butoxybenzohydrazide**.

This technical guide serves as a foundational resource for researchers and professionals in the field of drug development. The provided information on the molecular properties, synthesis, and potential mechanism of action of **4-Butoxybenzohydrazide** is intended to facilitate further investigation into its therapeutic potential.

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